

Application Notes and Protocols for CYN 154806 TFA Administration in Animal Studies

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Compound of Interest

Compound Name: CYN 154806 TFA

Cat. No.: B1574856

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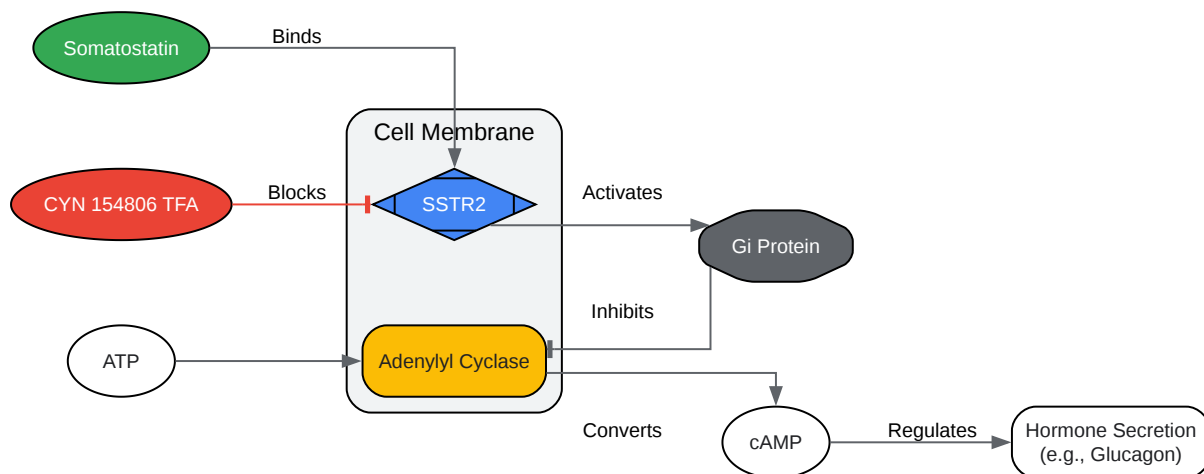
These application notes provide a comprehensive overview of the administration routes for the selective somatostatin receptor type 2 (sst2) antagonist, **CYN 154806 TFA**, in animal studies. This document includes detailed experimental protocols, a summary of pharmacokinetic considerations, and diagrams of the relevant signaling pathway and experimental workflows.

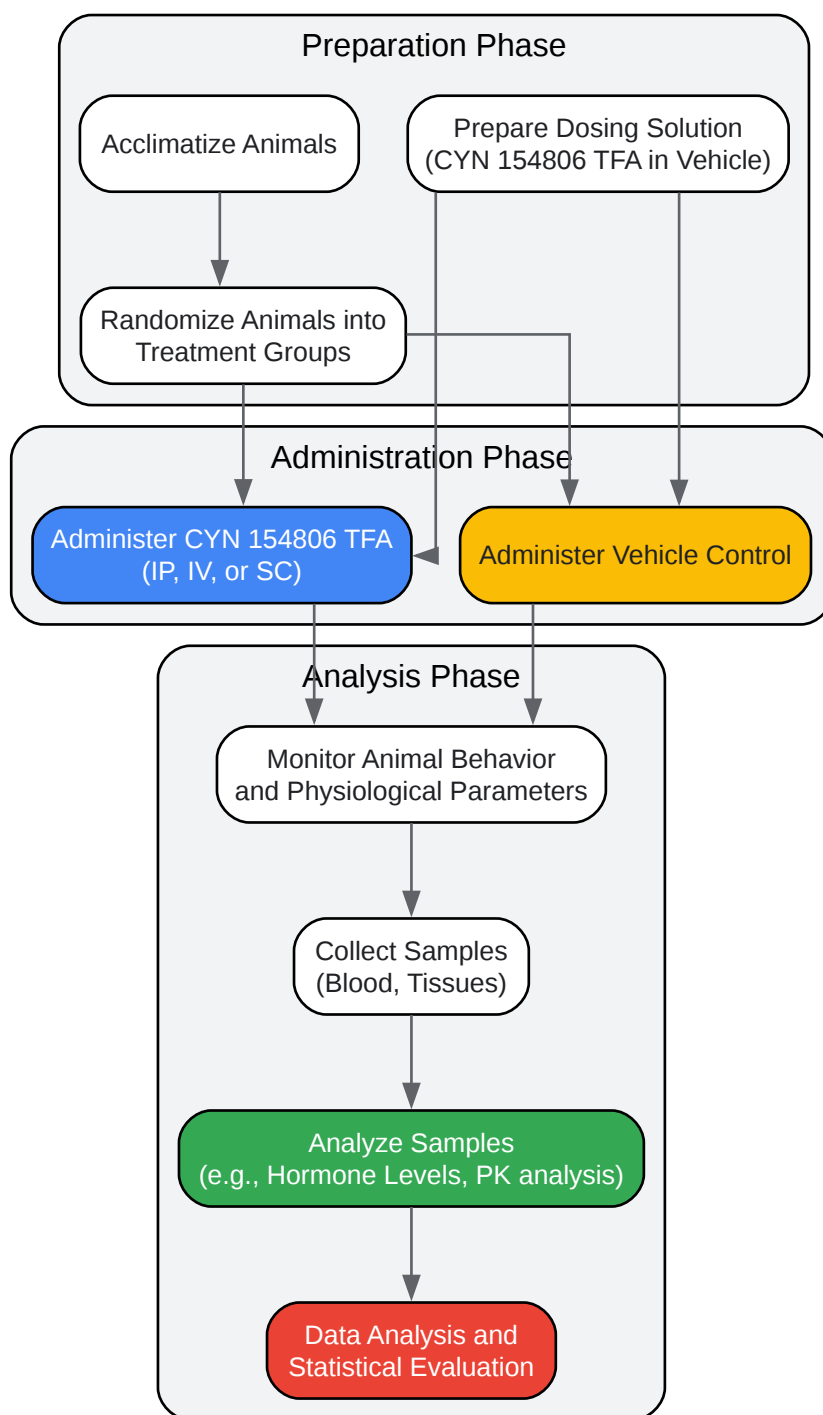
Introduction to CYN 154806 TFA

CYN 154806 is a potent and selective antagonist of the somatostatin receptor type 2 (sst2), a G-protein coupled receptor involved in a variety of physiological processes, including the regulation of hormone secretion. As a cyclic octapeptide, its delivery in animal models requires careful consideration of the administration route to ensure desired bioavailability and therapeutic effect. This document outlines the common administration routes and provides detailed protocols for their implementation.

Signaling Pathway of SSTR2 Antagonism

CYN 154806 TFA exerts its effect by blocking the binding of the endogenous ligand, somatostatin, to the sst2 receptor. This prevents the activation of downstream signaling cascades that are typically initiated by somatostatin. The binding of somatostatin to sst2 receptors leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. By antagonizing this receptor, **CYN 154806 TFA** prevents this decrease, thereby modulating the secretion of various hormones, such as glucagon.





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